

Technical Support Center: Optimizing Myristoleyl Myristate for Desired Sensory Feel

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Compound of Interest

Compound Name: *Myristoleyl myristate*

Cat. No.: B15551876

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Welcome to the Technical Support Center for **Myristoleyl Myristate**. This guide is designed for researchers, scientists, and drug development professionals to provide in-depth information and troubleshooting advice for effectively utilizing **Myristoleyl Myristate** to achieve specific sensory outcomes in your formulations.

Frequently Asked Questions (FAQs)

Q1: What is **Myristoleyl Myristate** and what is its primary function in a formulation?

Myristoleyl Myristate is the ester of myristyl alcohol and myristic acid. In cosmetic and pharmaceutical formulations, it primarily functions as an emollient, texture enhancer, and moisturizer.^{[1][2]} It is a soft wax that melts around body temperature, which contributes to its unique sensory profile upon application.^{[1][2]}

Q2: What sensory characteristics does **Myristoleyl Myristate** impart to a formulation?

Myristoleyl Myristate is known for providing a pleasantly soft and substantive feel to emulsions.^{[1][3]} It offers an excellent dry, powdery after-feel, often described as velvety and non-greasy.^{[1][3][4]} It also helps to reduce the watery feel of lotions and creams, imparting a sense of richness and body.^{[1][5]}

Q3: What is the typical concentration range for **Myristoleyl Myristate**?

The recommended concentration of **Myristoleyl Myristate** is generally between 1% and 10%, depending on the desired effect and product type.^{[4][6]} For creams and lotions, a typical range is 1% to 5%, while for solid products like lip balms or body butters, it can be used at higher concentrations, up to 10%.^[7]

Q4: How does **Myristoleyl Myristate** contribute to the stability of a formulation?

Myristoleyl Myristate acts as a co-emulsifier and thickener, which enhances the stability of emulsions.^{[1][2][3]} The combination of a fatty alcohol and fatty acid in its structure helps to thicken emulsions and makes them more stable to temperature variations and higher oil content.^{[1][2][3]} It can also help to prevent the separation of oil and water phases in a product.^{[4][5]}

Q5: Is **Myristoleyl Myristate** suitable for all skin types?

Myristoleyl Myristate is generally considered safe for all skin types.^[1] However, it has been noted to have a high comedogenic rating, so caution is advised when formulating for acne-prone skin.^[4]

Troubleshooting Guide

Issue	Potential Cause	Troubleshooting Steps
Gritty or grainy texture in the final product.	Crystallization of Myristoleyl Myristate. This can be triggered by temperature fluctuations, especially during the cooling phase of production, or by interactions with other ingredients in the formulation.	1. Optimize the cooling process: Ensure a controlled and steady cooling rate. Avoid crash cooling. 2. Incorporate a crystal inhibitor: Consider adding a small percentage of a branched-chain ester or a polymer to interfere with crystal lattice formation. 3. Pre-disperse Myristoleyl Myristate: Ensure it is fully melted and homogeneously dispersed in the oil phase before emulsification. The oil phase should be heated to a temperature above the melting point of Myristoleyl Myristate (approximately 38-45°C). [1] [7]
The product feels too waxy or heavy on the skin.	Concentration of Myristoleyl Myristate is too high. While it provides a powdery feel, at higher concentrations, its waxy nature can become more prominent.	1. Reduce the concentration: Systematically decrease the percentage of Myristoleyl Myristate in increments (e.g., by 1-2%) and evaluate the sensory impact. 2. Blend with a lighter emollient: Combine Myristoleyl Myristate with a low viscosity, fast-spreading emollient to lighten the overall feel.

The emulsion is unstable and separates over time.	Insufficient emulsification or interaction with other ingredients. Myristoleyl Myristate is a co-emulsifier, but it may not be sufficient on its own to stabilize the system.	1. Optimize the emulsifier system: Ensure your primary emulsifier is at an adequate concentration and is appropriate for the oil phase. 2. Increase homogenization energy: Higher shear during emulsification can lead to smaller, more stable droplets. 3. Evaluate ingredient compatibility: Check for any potential interactions between Myristoleyl Myristate and other components in your formulation.
The desired "powdery" after-feel is not achieved.	The concentration of Myristoleyl Myristate is too low or is being masked by other ingredients. The overall formulation composition will dictate the final sensory profile.	1. Increase the concentration: Gradually increase the percentage of Myristoleyl Myristate within the recommended range. 2. Evaluate the impact of other emollients: Other oils and esters in your formulation will influence the final skin feel. Consider reducing the concentration of heavier, more occlusive ingredients.

Data Presentation

Table 1: Impact of Myristoleyl Myristate Concentration on Sensory Attributes (Qualitative)

This table summarizes the expected sensory changes in a standard oil-in-water emulsion as the concentration of **Myristoleyl Myristate** is varied. These are general trends and the final sensory experience will be dependent on the complete formulation.

Concentration of Myristoleyl Myristate	Spreadability	Absorbency	Initial Feel	After-Feel (10 mins)
1-3%	Good, easy glide	Moderate	Lightweight, smooth	Soft, slightly powdery
3-5%	Very good, enhanced slip	Moderate to slow	Creamy, substantive	Distinctly powdery, velvety
5-10%	Excellent, rich glide	Slow	Rich, cushioned	Powdery, potentially waxy

Table 2: Physical and Chemical Properties of Myristoleyl Myristate

Property	Value
INCI Name	Myristyl Myristate
CAS Number	3234-85-3
Appearance	White to yellowish waxy solid (flakes or pastilles)
Melting Point	Approximately 38-45°C
Solubility	Soluble in oils, insoluble in water
Key Functions	Emollient, Texture Enhancer, Moisturizer, Co-emulsifier, Opacifier

Experimental Protocols

Protocol for Sensory Panel Evaluation of Myristoleyl Myristate Concentrations

Objective: To quantitatively assess the impact of varying concentrations of **Myristoleyl Myristate** on the key sensory attributes of a cosmetic emulsion.

Methodology:**• Panelist Selection:**

- Recruit a panel of 10-15 trained sensory assessors.
- Panelists should be familiar with the evaluation of topical products and the use of standardized rating scales.

• Sample Preparation:

- Prepare three formulations of a simple oil-in-water cream with varying concentrations of **Myristoleyl Myristate**: 2%, 5%, and 8%.
- Ensure all other ingredients are kept at a constant concentration across all samples.
- Label the samples with randomized three-digit codes.

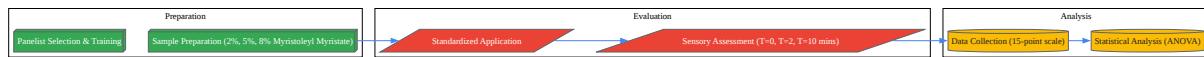
• Evaluation Procedure:

- The evaluation will be conducted in a controlled environment with consistent temperature and humidity.
- Panelists will cleanse their forearms and allow them to air dry for 15 minutes.
- A standardized amount (e.g., 0.5 mL) of each sample will be applied to a designated area on the forearm.
- Panelists will evaluate the sensory attributes at specific time points:
 - T=0 (During application): Spreadability, Initial Feel
 - T=2 minutes: Absorbency, Stickiness
 - T=10 minutes: Residue, Powdery Feel, Greasiness

• Data Collection:

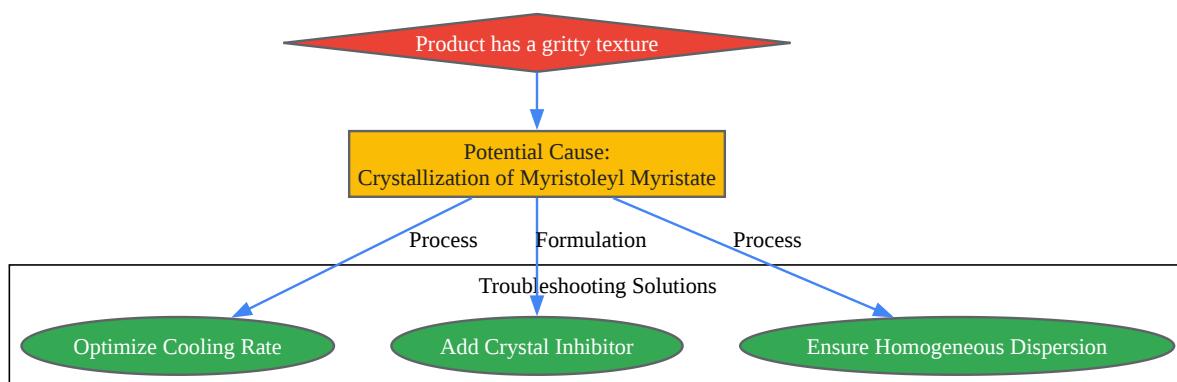
- Panelists will rate the intensity of each attribute on a 15-point numerical scale (where 0 = not perceptible and 15 = very intense).
- Data Analysis:
 - The mean scores for each attribute at each concentration will be calculated.
 - Statistical analysis (e.g., ANOVA) will be used to determine if there are significant differences between the samples.

Mandatory Visualizations



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Caption: Experimental workflow for sensory panel evaluation.



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Caption: Troubleshooting logic for gritty texture issues.

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